

Application Notes and Protocols: Ponceau 4R Lake in Controlled-Release Drug Delivery Systems

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Ponceau 4r lake*

Cat. No.: *B15805313*

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Introduction

Ponceau 4R lake, an aluminum lake of the azo dye Ponceau 4R, is a water-insoluble colorant widely used in the pharmaceutical industry to provide a consistent and aesthetically pleasing appearance to solid dosage forms.[1] In the formulation of controlled-release drug delivery systems, particularly hydrophilic matrix tablets, the incorporation of insoluble excipients like **Ponceau 4R lake** can potentially influence the drug release kinetics. These application notes provide an overview of the role of **Ponceau 4R lake** and detailed protocols for the formulation and evaluation of controlled-release tablets.

Application Notes

Ponceau 4R lake is primarily used as a colorant in pharmaceutical preparations, including tablets and capsules, to enhance product identification and patient compliance.[1] Its insolubility in water is a key characteristic, making it suitable for applications where color migration is a concern. In controlled-release formulations, where the release of the active

pharmaceutical ingredient (API) is modulated over an extended period, the addition of an insoluble component like **Ponceau 4R lake** can have an impact on the hydration of the polymer matrix and the diffusion pathways of the drug.

The effect of an insoluble excipient on drug release from a hydrophilic matrix system, such as those based on hydroxypropyl methylcellulose (HPMC), is dependent on several factors including the concentration of the excipient, its particle size, and its distribution within the matrix. While primarily considered an inert excipient in terms of therapeutic effect, its physical presence can alter the tortuosity of the diffusion path for the dissolved drug, potentially leading to a modification of the release profile. Therefore, it is crucial to evaluate the impact of **Ponceau 4R lake** on the drug release characteristics of the specific controlled-release formulation being developed.

Data Presentation: Effect of an Insoluble Component on Drug Release Kinetics

The following table summarizes the effect of incorporating an insoluble component on the in vitro drug release profile from a hydrophilic HPMC-based matrix tablet. While specific data for **Ponceau 4R lake** is not readily available in published literature, the data presented for a model insoluble drug (Aceclofenac) from an HPMC matrix provides a relevant illustration of the potential impact.

Formulation	Polymer Concentration (HPMC K15M)	Insoluble Component	Cumulative Drug Release (%) at 8 hours	Release Exponent (n)	Release Mechanism
F1	10%	Verapamil HCl (Soluble)	95.2 ± 2.1	0.510	Anomalous (non-Fickian) diffusion
F5	10%	Aceclofenac (Insoluble)	68.4 ± 1.8	0.910	Zero-order release

Data adapted from a study on the effects of drug solubility on release kinetics from HPMC based matrix formulations.[2][3]

Experimental Protocols

Preparation of Controlled-Release HPMC Matrix Tablets (Wet Granulation Method)

This protocol describes the preparation of controlled-release matrix tablets using a wet granulation technique.

Materials:

- Active Pharmaceutical Ingredient (API)
- Hydroxypropyl Methylcellulose (HPMC K100M)
- Lactose (filler)
- Polyvinylpyrrolidone (PVP K30) (binder)
- Isopropyl Alcohol (IPA) (granulating fluid)
- **Ponceau 4R Lake** (colorant)
- Magnesium Stearate (lubricant)
- Talc (glidant)

Equipment:

- Sieves (#16, #40)
- Planetary mixer
- Drying oven
- Tablet compression machine

Procedure:

- Pass the API, HPMC K100M, Lactose, and **Ponceau 4R Lake** through a #40 sieve to ensure uniformity.
- Mix the sieved API, HPMC, Lactose, and **Ponceau 4R Lake** in a planetary mixer for 10 minutes for uniform blending.
- Prepare a 2% w/v solution of PVP K30 in IPA.
- Slowly add the PVP K30 solution to the powder blend while mixing to form a coherent mass. Add additional IPA if necessary.
- Pass the wet mass through a #16 sieve to form granules.
- Dry the granules in a drying oven at $40 \pm 2^{\circ}\text{C}$ for 2 hours, or until the loss on drying is within the acceptable limits.
- Pass the dried granules through a #16 sieve again to break any aggregates.
- Add magnesium stearate and talc (both previously passed through a #40 sieve) to the dried granules and blend for 5 minutes.
- Compress the lubricated granules into tablets using a tablet compression machine.

In Vitro Dissolution Testing (USP Apparatus 2 - Paddle Method)

This protocol outlines the procedure for in vitro dissolution testing of the prepared controlled-release tablets.

Materials:

- Phosphate buffer (pH 6.8) as dissolution medium
- Prepared controlled-release tablets

Equipment:

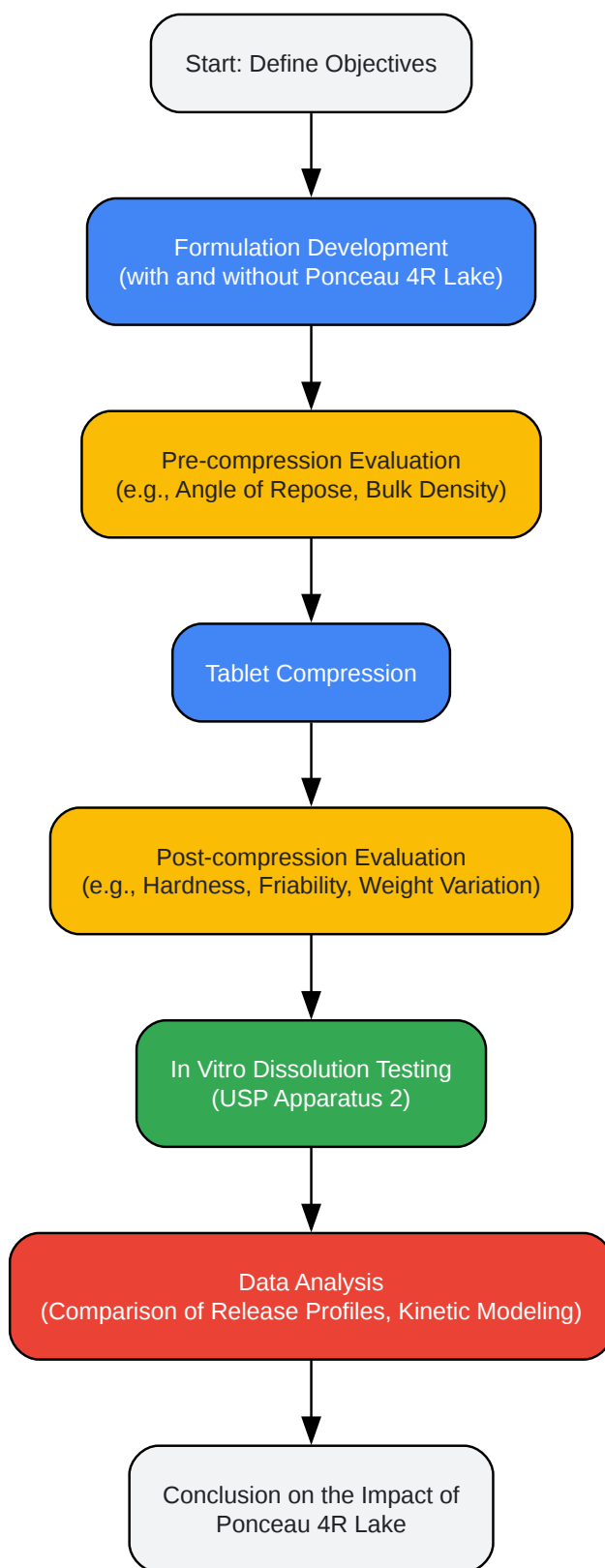
- USP Dissolution Apparatus 2 (Paddle type)

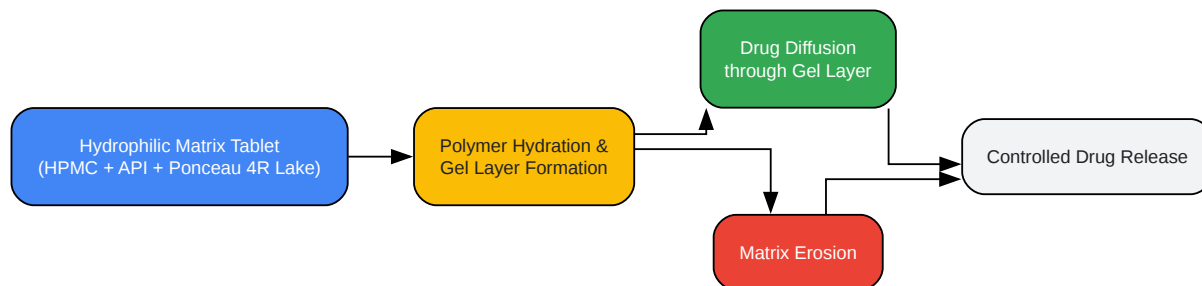
- Water bath
- UV-Vis Spectrophotometer or HPLC
- Syringes and filters (0.45 µm)

Procedure:

- Prepare 900 mL of phosphate buffer (pH 6.8) and deaerate the medium.
- Place the dissolution medium in the vessels of the dissolution apparatus and maintain the temperature at $37 \pm 0.5^{\circ}\text{C}$.
- Set the paddle speed to 50 rpm.
- Place one tablet in each vessel.
- Withdraw samples (e.g., 5 mL) at predetermined time intervals (e.g., 1, 2, 4, 6, 8, 10, 12 hours).
- Replace the withdrawn volume with an equal volume of fresh, pre-warmed dissolution medium.
- Filter the samples through a 0.45 µm syringe filter.
- Analyze the samples for drug content using a validated UV-Vis Spectrophotometer or HPLC method.
- Calculate the cumulative percentage of drug released at each time point.

Visualizations





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